

Physicochemical Characterization of Gly-Gly-DL-Val: A Technical Guide

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Compound of Interest

Compound Name: *N*-(*N*-Glycylglycyl)-DL-valine

CAS No.: 17343-00-9

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Executive Summary

Glycyl-Glycyl-DL-Valine (Gly-Gly-DL-Val) is a linear tripeptide of significant interest in solution thermodynamics and protein folding models.[1] Comprising a flexible diglycine backbone and a hydrophobic, racemic valine terminus, it serves as an excellent model system for studying hydrophobic hydration and peptide-solvent interactions.

The inclusion of the DL-Valine moiety (racemic mixture) distinguishes this peptide from its pure chiral counterparts, introducing specific crystallographic and solubility behaviors critical for formulation science. This guide details its molecular architecture, thermodynamic profile, and the gold-standard protocols for its characterization.

Part 1: Molecular Architecture & Stereochemistry

Structural Specifications

The molecule consists of two glycine residues linked to a terminal valine. The "DL" designation indicates that the C-terminal valine exists as a racemic mixture (50:50 ratio of D- and L-

enantiomers).[1] This has profound implications for enzymatic stability, as D-amino acids are generally resistant to standard proteolytic degradation.[1]

Property	Specification
IUPAC Name	2-[[2-(2-aminoacetyl)aminoacetyl]amino]-3-methylbutanoic acid
Sequence	H-Gly-Gly-DL-Val-OH
Molecular Formula	
Molecular Weight	231.25 g/mol
Physical State	White crystalline powder (hygroscopic)
Stereochemistry	Racemic at C-terminal -carbon

Electrochemical Profile (Zwitterionic Behavior)

Like all peptides, Gly-Gly-DL-Val exists as a zwitterion in neutral aqueous solution.[1] The ionization states are governed by the N-terminal amine and the C-terminal carboxyl group.

- Acidic Dissociation Constant (

, -COOH): ~3.15 (Estimated based on tripeptide homologs).[1] The peptide bond lowers the pKa of the terminal carboxyl compared to free Valine.

- Basic Dissociation Constant (

,

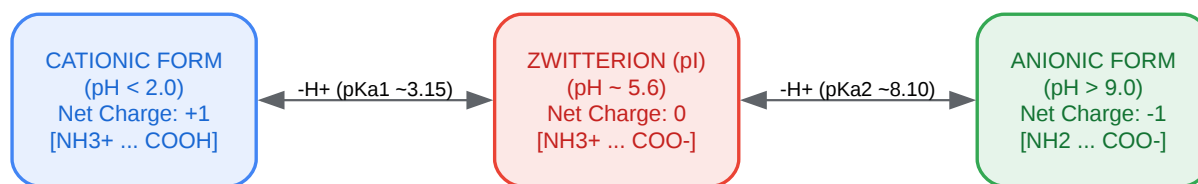
): ~8.10. The electron-withdrawing effect of the adjacent carbonyl group lowers the pKa of the terminal amine compared to free Glycine.

- Isoelectric Point (pI): ~5.[1]63. Calculated as

. [1] At this pH, the peptide has net zero charge and minimum solubility.

Visualization: Protonation Equilibrium

The following diagram illustrates the pH-dependent speciation of Gly-Gly-DL-Val.[1]



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Figure 1: Protonation states of Gly-Gly-DL-Val shifting from Cationic (acidic) to Anionic (basic) environments.[1]

Part 2: Solution Thermodynamics

Expert Insight: In drug development, understanding the volumetric properties of a peptide predicts how it interacts with solvent shells—a critical factor for solubility and bioavailability.

Volumetric Properties

The interaction of Gly-Gly-DL-Val with water is characterized by electrostriction (compression of solvent around charged termini) and hydrophobic hydration (caging of water around the Valine isopropyl side chain).[1]

- Apparent Molar Volume (): Measures the volume contribution of the solute to the solution.
- Partial Molar Volume (): The value at infinite dilution.[1] For Gly-Gly-DL-Val, this is expected to be approximately 158–162 cm³/mol at 298.15 K.[1]
 - Mechanism:[2][3] The bulky isopropyl group of Valine increases compared to Gly-Gly-Gly, disrupting the water structure less than charged groups but occupying significant geometric space.

Acoustic Properties

Ultrasonic speed (

) measurements allow us to derive the Isentropic Compressibility (

).^[1]^[4]

- Gly-Gly-DL-Val solutions typically show a decrease in compressibility as concentration increases.^[1]
- Interpretation: The water molecules surrounding the zwitterion are "harder" to compress than bulk water due to strong electrostrictive forces.

Part 3: Experimental Protocols (Standard Operating Procedures)

Protocol A: High-Precision Density & Ultrasonic Speed Determination

Purpose: To determine partial molar volumes and compressibility, essential for stability profiling.

Reagents & Equipment:

- Analyte: Gly-Gly-DL-Val (>99% purity, recrystallized from ethanol-water).^[1]
- Solvent: Degassed, triple-distilled water (Conductivity < 1
).^[1]
- Instrument: Anton Paar DSA 5000M (Density and Sound Velocity Meter).^[1]

Workflow:

- Pre-Treatment: Dry the peptide in a vacuum desiccator over
for 48 hours to remove trace moisture. This is critical; bound water falsifies density readings.
^[1]

- Stock Preparation: Prepare a stock solution (approx. 0.1 mol/kg) by mass (weighing precision

mg).[1]

- Dilution Series: Create 5 dilutions ranging from 0.01 to 0.1 mol/kg.

- Measurement:

- Inject sample into the oscillating U-tube (Density) and ultrasonic cell.

- Equilibrate at 298.15 K (

K).[1]

- Record Density (

) and Sound Velocity (

).[1][5]

- Calculation: Use the following equation to calculate Apparent Molar Volume (

):

Where

= Molar mass,

= molality,

= solution density,

= solvent density.[1][6]

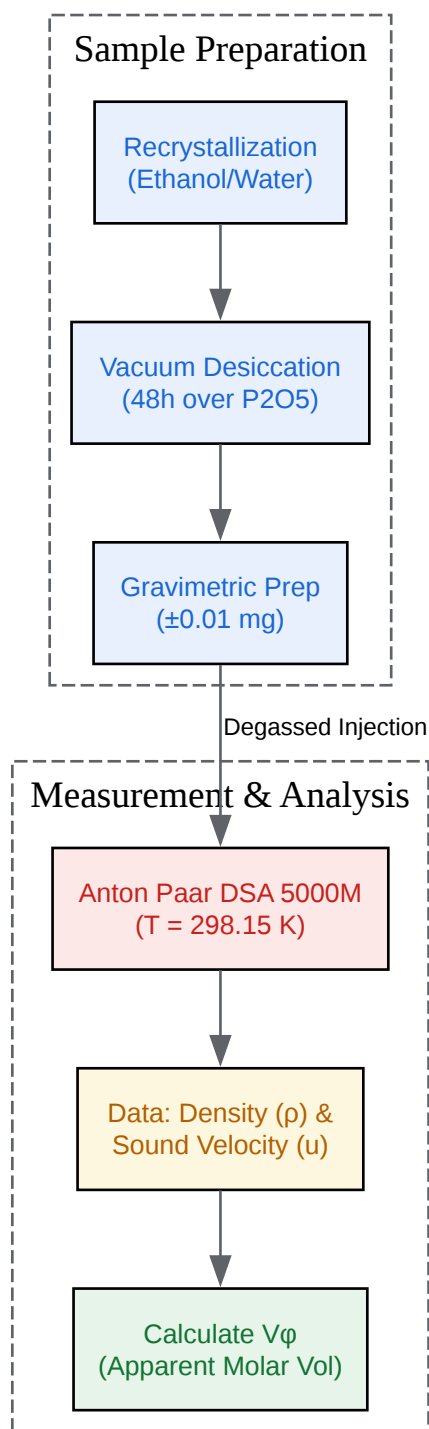
Protocol B: Potentiometric Determination of pKa

Purpose: To determine the precise ionization constants for formulation buffering.

Workflow:

- System Setup: Thermostated glass reaction vessel (25°C) under Nitrogen atmosphere (to prevent absorption).
- Calibration: Calibrate pH electrode using buffers pH 4.01 and 7.00.
- Titration:
 - Dissolve 2 mM Gly-Gly-DL-Val in 50 mL of 0.15 M KCl (ionic strength adjuster).
 - Acidify with HCl to pH ~2.0.[\[1\]](#)
 - Titrate with standard carbonate-free KOH (0.1 M) in small increments (0.05 mL).
- Analysis: Plot pH vs. Volume of base. Use the Gran Method or non-linear least squares (e.g., HYPERQUAD) to refine the equivalence points and calculate pKa values.

Visualization: Experimental Logic Flow



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Figure 2: Step-by-step workflow for the thermodynamic characterization of Gly-Gly-DL-Val.

Part 4: Applications in Drug Development

Enzymatic Stability (The "DL" Advantage)

The presence of the racemic DL-Valine at the C-terminus provides a unique advantage in peptide drug design. Endogenous proteases (like carboxypeptidases) are stereoselective for L-amino acids.[1]

- Mechanism: The D-isomer fraction of Gly-Gly-DL-Val acts as a competitive inhibitor or simply resists cleavage, effectively increasing the plasma half-life of the peptide compared to the pure L-isomer (Gly-Gly-L-Val).[1]

Solubility & Formulation

- Salting-In: In the presence of electrolytes (NaCl, KCl), Gly-Gly-DL-Val exhibits a "salting-in" effect due to the interaction of ions with the zwitterionic backbone.[1]
- Cosolvents: Solubility decreases in ethanol/water mixtures as the dielectric constant drops, destabilizing the zwitterion. This property is utilized in antisolvent crystallization for purification.[1]

References

- Hovorka, S., et al. (2020).[1] "Physicochemical properties of short peptides in aqueous solutions: Density and viscosity." *Journal of Chemical & Engineering Data*. [1]
- Mittal, S., et al. (2018).[1] "Volumetric and acoustic studies of interactions of amino acids and peptides in aqueous electrolytic solutions." *Journal of Molecular Liquids*.
- Rodante, F. (1989).[1] "Thermodynamics of the ionization of amino acids and peptides in aqueous solution." *Thermochimica Acta*.
- Hedwig, G. R. (1993).[1] "Partial molar volumes and heat capacities of the tripeptides glycyl-glycyl-X." *Journal of Solution Chemistry*.

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Sources

- [1. Gly-Val-Trp | C18H24N4O4 | CID 102403414 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. researchgate.net \[researchgate.net\]](#)
- [3. researchgate.net \[researchgate.net\]](#)
- [4. researchgate.net \[researchgate.net\]](#)
- [5. researchgate.net \[researchgate.net\]](#)
- [6. Ala-Gly-Val | C10H19N3O4 | CID 49864477 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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